

Validating an analytical method for MC 1046

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MC 1046

Cat. No.: B10800415

[Get Quote](#)

References

- 1. Preclinical Characterization and Phase I Trial Results of a Bispecific Antibody Targeting PD-L1 and 4-1BB (GEN1046) in Patients with Advanced Refractory Solid Tumors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. hra.nhs.uk [hra.nhs.uk]
- 3. Study Details Page [[abbvieclinicaltrials.com](https://clinicaltrials.gov)]
- 4. ClinicalTrials.gov [clinicaltrials.gov]
- 5. Pemziviptadil (PB1046), a Long-acting, Sustained Release Human VIP Analogue, Intended to Provide Clinical Improvement to Hospitalized COVID-19 Patients at High Risk for Rapid Clinical Deterioration and Acute Respiratory Distress Syndrome (ARDS). | Clinical Research Trial Listing [centerwatch.com]
- 6. GPI-1046 increases presenilin-1 expression and restores NMDA channel activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Mechanism of action and preclinical antitumor activity of the novel hypoxia-activated DNA cross-linking agent PR-104 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. go.drugbank.com [go.drugbank.com]

- To cite this document: BenchChem. [Validating an analytical method for MC 1046]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10800415/docs#validating-an-analytical-method-for-mc-1046\]](https://www.benchchem.com/product/b10800415/docs#validating-an-analytical-method-for-mc-1046)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)